Technical Support Center: Addressing Off-Target Effects of TG100-115 in Experiments

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Compound of Interest

Compound Name:	*TG100-115*
CAS No.:	*677297-51-7*
Cat. No.:	*B1684651*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **TG100-115**. The information is designed to help address potential off-target effects and ensure the accurate interpretation of experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the primary and major off-targets of **TG100-115**?

A1: **TG100-115** is a dual inhibitor, primarily targeting the p110γ and p110δ isoforms of phosphoinositide 3-kinase (PI3K) with high potency. However, it is also known to inhibit the kinase activity of Transient Receptor Potential Melastatin 7 (TRPM7), albeit at a lower potency. [1][2] This dual activity is a critical consideration in experimental design, as observed effects could be mediated by inhibition of either or both pathways.

Q2: What are the known inhibitory concentrations (IC50) of **TG100-115** for its primary and off-targets?

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A2: The IC50 values for **TG100-115** vary between its different targets. Below is a summary of the reported values.

Target	IC50 (nM)
PI3Kγ	83
PI3Kδ	235
PI3Kα	>1000
PI3Kβ	>1000
TRPM7 Kinase	1070

Data compiled from multiple sources.[1][3]

Q3: I am observing a phenotype in my experiment after treating with **TG100-115**. How can I determine if this is an on-target (PI3Kγ/δ) or off-target (TRPM7) effect?

A3: Distinguishing between on-target and off-target effects is crucial for the correct interpretation of your results. A multi-pronged approach is recommended, combining pharmacological, genetic, and proteomic methods. A detailed experimental workflow is provided in the troubleshooting guide section.

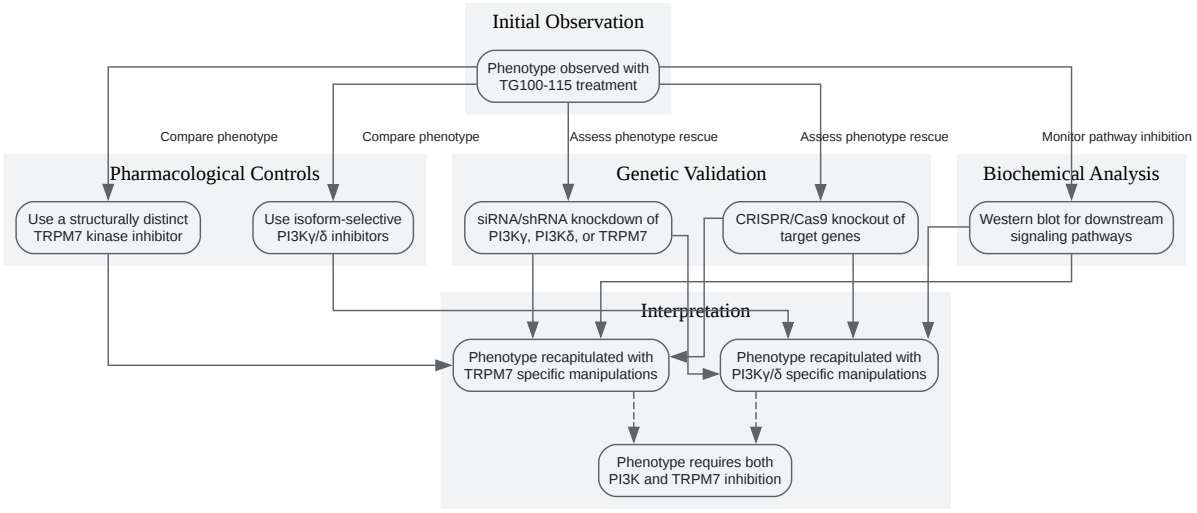
Troubleshooting Guides

Guide 1: Distinguishing Between PI3Kγ/δ and TRPM7-Mediated Effects

This guide provides a step-by-step workflow to help you determine which of **TG100-115**'s known targets is responsible for your observed phenotype.

Experimental Workflow:

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Caption: Workflow for target deconvolution of **TG100-115** effects.

Detailed Methodologies:

- Pharmacological Controls:
  - PI3Kγ/δ-selective inhibitors: Use inhibitors with high selectivity for PI3Kγ and/or PI3Kδ and no known activity against TRPM7. If these inhibitors replicate the phenotype observed with **TG100-115**, it suggests a PI3K-mediated effect.
  - TRPM7 kinase inhibitors: Employ a structurally unrelated TRPM7 kinase inhibitor. If this compound produces the same phenotype, it points towards TRPM7 involvement.
- Genetic Validation (siRNA/shRNA Knockdown):

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- Objective: To determine if the reduction of the target protein level prevents the phenotype observed with **TG100-115**.
- Protocol:
  - Cell Culture: Plate cells to be 50-70% confluent at the time of transfection.
  - Transfection: Transfect cells with siRNAs targeting PI3Kγ, PI3Kδ, TRPM7, or a non-targeting control siRNA using a suitable transfection reagent.
  - Incubation: Incubate for 24-72 hours to allow for target protein knockdown.
  - Verification of Knockdown: Harvest a subset of cells to confirm knockdown efficiency by Western blot or qRT-PCR.
  - **TG100-115** Treatment: Treat the remaining cells with **TG100-115** or vehicle control.
  - Phenotypic Analysis: Assess if the knockdown of a specific target prevents or reduces the phenotype induced by **TG100-115**.

- Biochemical Analysis (Western Blotting):
  - Objective: To confirm target engagement by observing the phosphorylation status of downstream signaling molecules.
  - PI3K Pathway: Probe for phosphorylated and total levels of Akt (a downstream effector of PI3K). Inhibition of PI3K by **TG100-115** should lead to a decrease in Akt phosphorylation. [3]
  - TRPM7 Pathway: The downstream signaling of TRPM7 kinase is less well-defined but may involve phosphorylation of myosin IIA heavy chain.[2]

Guide 2: Identifying Novel Off-Targets

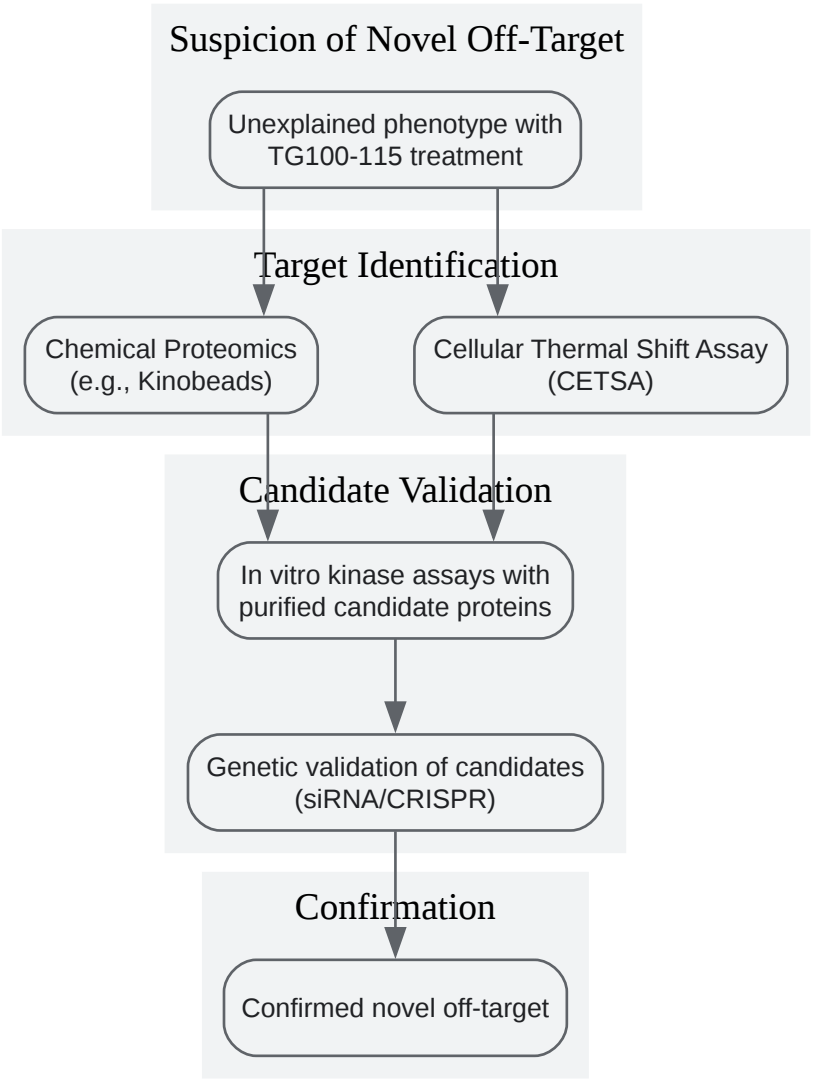
While PI3Kγ/δ and TRPM7 are the most well-characterized targets of **TG100-115**, the possibility of other off-targets exists. A kinase screen of **TG100-115** against 133 kinases revealed inhibition of eight other kinases, though their identities were not specified in the

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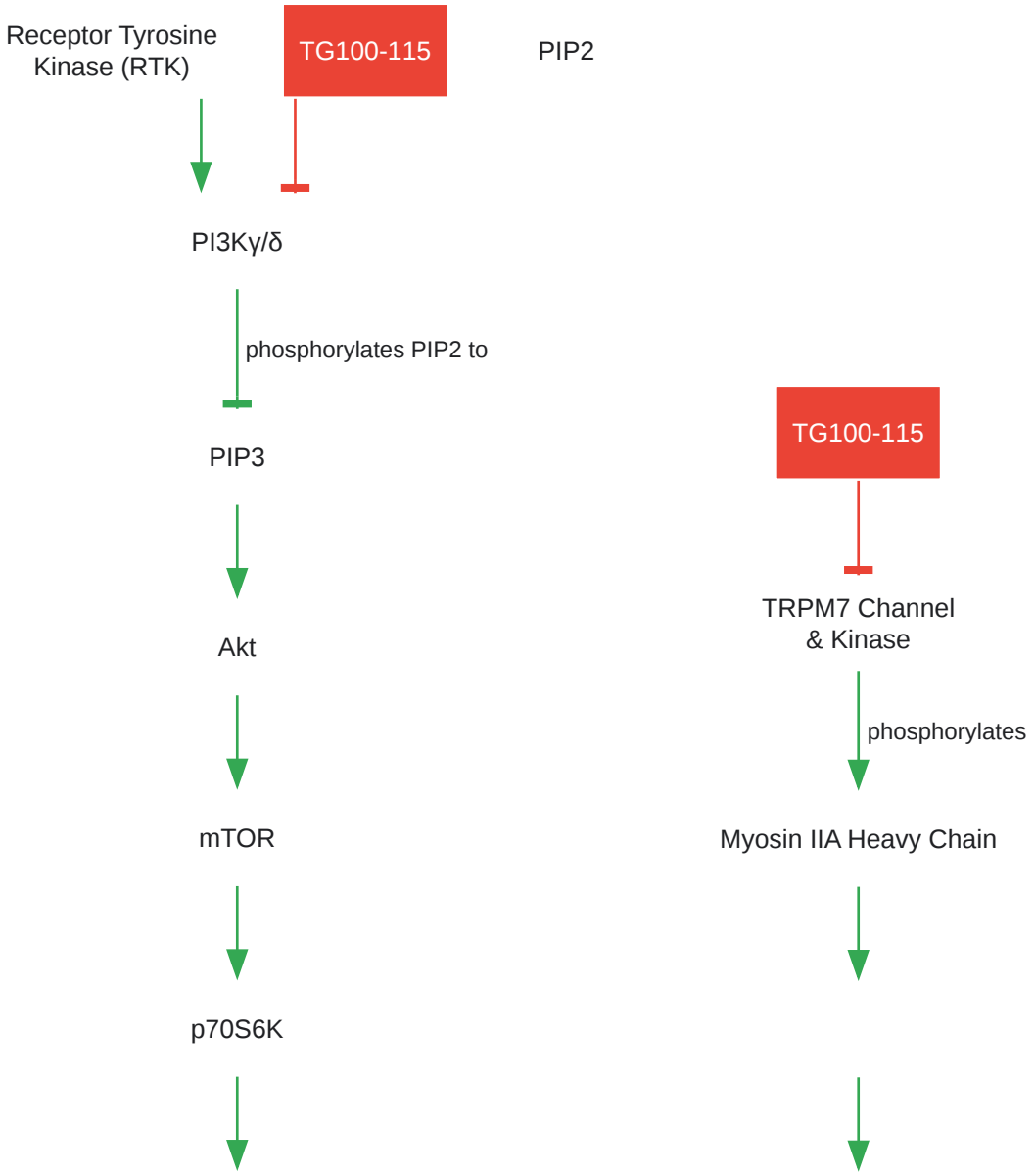
available literature.[1] If you suspect a novel off-target effect, the following advanced techniques can be employed for target deconvolution.

Experimental Workflow for Novel Off-Target Identification:

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